

Strategies to improve the shelf life of Bis(dimethylamino-2-propoxy)copper(II)

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Compound of Interest

Compound Name: *Bis(dimethylamino-2-propoxy)copper(II)*

Cat. No.: B596864

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Technical Support Center: Bis(dimethylamino-2-propoxy)copper(II)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and troubleshooting of **Bis(dimethylamino-2-propoxy)copper(II)**.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of degradation for **Bis(dimethylamino-2-propoxy)copper(II)**?

A1: The primary causes of degradation are exposure to moisture and atmospheric oxygen.^[1] **Bis(dimethylamino-2-propoxy)copper(II)** is a copper(II) alkoxide complex and is sensitive to hydrolysis, which can break down the coordination complex. Oxidation of the copper(II) center or the organic ligands can also occur upon exposure to air.

Q2: What are the visual indicators of product degradation?

A2: **Bis(dimethylamino-2-propoxy)copper(II)** is a dark purple crystalline solid.^{[1][2]} A noticeable change in color, such as turning to a brownish or greenish hue, or a change in texture from crystalline to a damp or clumpy powder, can indicate degradation.

Q3: What are the recommended storage conditions for this compound?

A3: To ensure maximum shelf life, **Bis(dimethylamino-2-propoxy)copper(II)** should be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen.^[1] The storage area should be cool, dry, and away from direct sunlight.

Q4: Can I handle this material on the open bench?

A4: Due to its sensitivity to air and moisture, it is strongly recommended to handle **Bis(dimethylamino-2-propoxy)copper(II)** in a controlled environment, such as a glovebox or under a continuous stream of inert gas.^[1]

Q5: What is the expected shelf life of **Bis(dimethylamino-2-propoxy)copper(II)**?

A5: When stored under the recommended conditions of a cool, dry, and inert atmosphere, the compound is expected to remain stable for an extended period. However, frequent opening of the container, even under an inert atmosphere, can introduce contaminants and shorten its shelf life. It is best practice to aliquot the compound into smaller, single-use containers if it is to be used over a long period.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent experimental results or loss of catalytic activity	Degradation of the compound due to improper storage or handling.	1. Visually inspect the compound for any changes in color or texture. 2. Verify that the compound has been stored in a tightly sealed container under an inert atmosphere. 3. If degradation is suspected, it is recommended to use a fresh, unopened batch of the compound. 4. To confirm the purity of a suspect batch, you can perform a quantitative analysis as detailed in the Experimental Protocols section.
Compound has changed color (e.g., from dark purple to brown/green)	Exposure to air and/or moisture leading to hydrolysis and/or oxidation.	1. Discontinue use of the affected batch as its chemical properties may be altered. 2. Review your handling and storage procedures to prevent future exposure of fresh compound to air and moisture. 3. Ensure that all transfers are performed in a glovebox or under a positive pressure of inert gas.
Difficulty in dissolving the compound in an anhydrous solvent	The compound may have partially hydrolyzed, forming less soluble copper oxides or hydroxides.	1. Ensure your solvent is truly anhydrous, as residual water can cause immediate degradation upon addition. 2. If the compound does not fully dissolve, it is a strong indicator of degradation. The insoluble material should be removed by filtration under inert conditions

before use, but be aware that the concentration of the active compound in the solution will be lower than expected.

Experimental Protocols

Protocol 1: Quantitative Analysis by Complexometric Titration for Copper Content

This protocol is to determine the purity of **Bis(dimethylamino-2-propoxy)copper(II)** by quantifying its copper content.

Materials:

- **Bis(dimethylamino-2-propoxy)copper(II)** sample
- Standardized EDTA (ethylenediaminetetraacetic acid) solution (e.g., 0.1 M)
- Murexide indicator
- Ammonia buffer solution (pH 10)
- Deionized water
- Analytical balance
- Burette, pipette, and other standard laboratory glassware

Procedure:

- Accurately weigh approximately 0.2 g of the **Bis(dimethylamino-2-propoxy)copper(II)** sample into a clean Erlenmeyer flask.
- Dissolve the sample in 50 mL of deionized water. The solution should turn blue.
- Add 10 mL of the ammonia buffer solution (pH 10) to the flask.

- Add a pinch of murexide indicator to the solution. The solution will turn a yellowish-green color.
- Titrate the solution with the standardized EDTA solution.
- The endpoint is reached when the color of the solution changes from yellowish-green to a deep purple.
- Record the volume of EDTA solution used.
- Calculate the percentage of copper in the sample using the following formula:

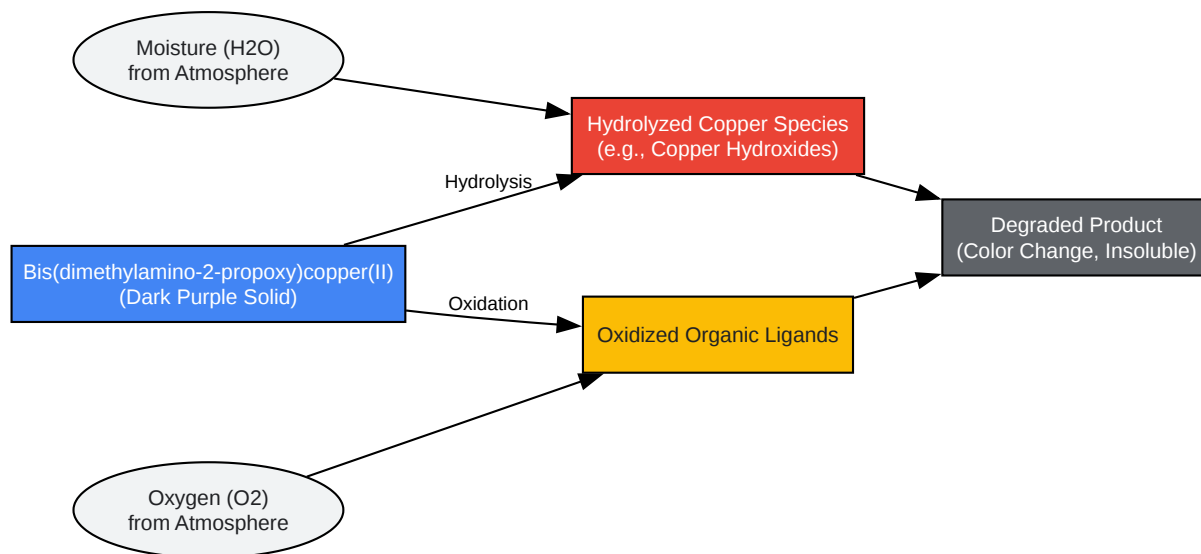
$$\%Cu = (M_EDTA * V_EDTA * MW_Cu) / (Weight_sample) * 100$$

Where:

- M_EDTA is the molarity of the EDTA solution.
- V_EDTA is the volume of the EDTA solution used in liters.
- MW_Cu is the molecular weight of copper (63.546 g/mol).
- Weight_sample is the weight of the sample in grams.

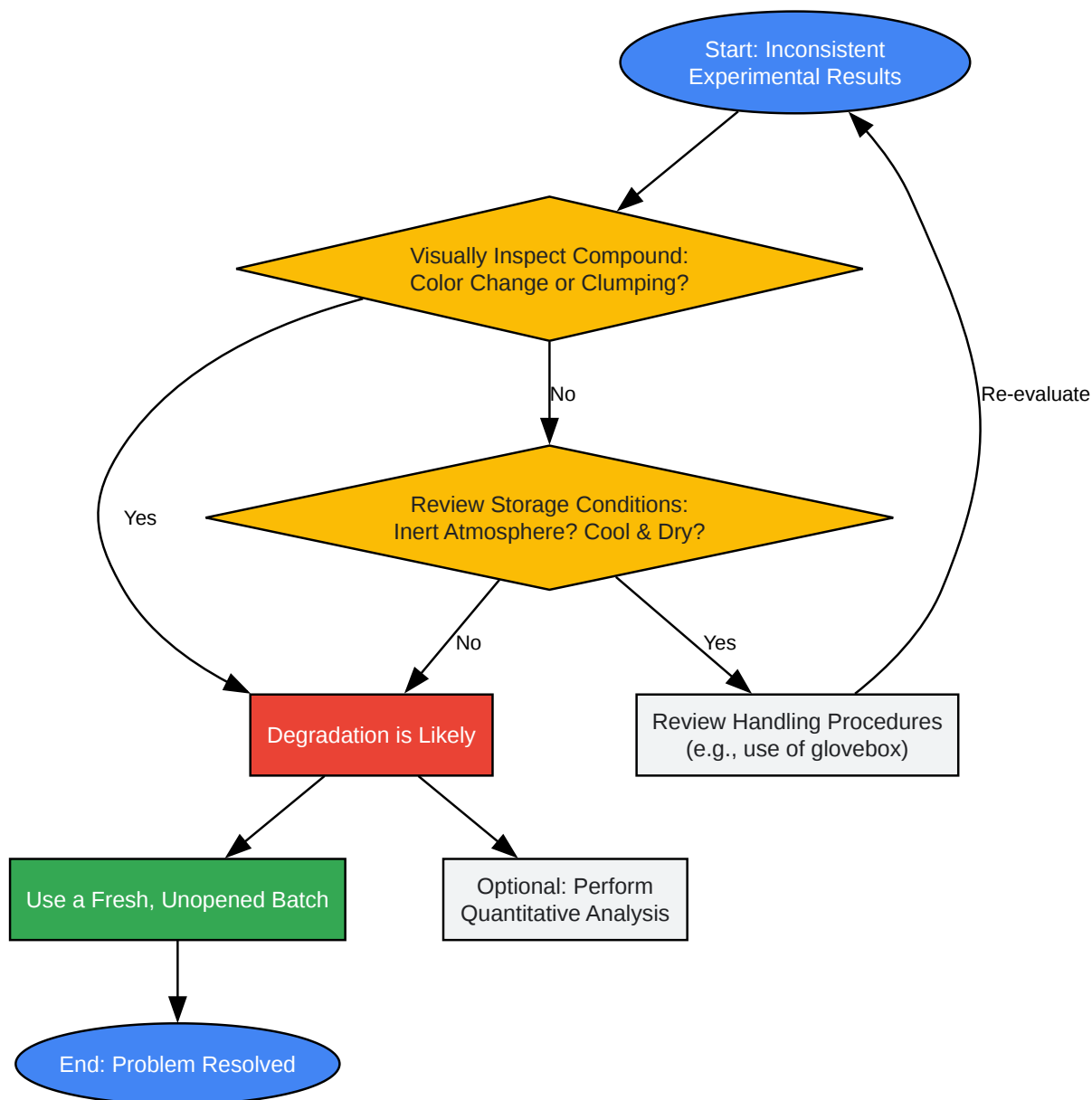
Expected Result: For a pure sample, the copper content should be within the range specified by the manufacturer (e.g., 23.0-24.4%).^[2] A significantly lower percentage indicates the presence of impurities or degradation products.

Visualizations



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Caption: Degradation pathway of **Bis(dimethylamino-2-propoxy)copper(II)**.



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Caption: Troubleshooting workflow for experimental issues.

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References

- 1. Bis(dimethylamino-2-propoxy)copper(II) | Cu(dmap)₂ | Cu(C₅H₁₂NO)₂ – Ereztech [ereztech.com]
- 2. Bis(dimethylamino-2-propoxy)copper(II) | Cu(dmap)₂ | C₁₀H₂₄CuN₂O₂ - Ereztech [ereztech.com]
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